

Calcium Nonanoate: A Technical Overview of Chemical Identifiers

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Compound of Interest

Compound Name: Calcium nonanoate

Cat. No.: B13772541

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This document provides essential chemical identification information for **Calcium Nonanoate**, focusing on its CAS number and associated synonyms. This information is fundamental for researchers, scientists, and professionals involved in drug development and chemical research to ensure accurate identification and sourcing of this compound.

Chemical Identification

CAS Number: 29813-38-5^[1]^[2]

The unique Chemical Abstracts Service (CAS) registry number for **Calcium Nonanoate** is 29813-38-5. This identifier is crucial for unambiguous identification in databases, regulatory submissions, and procurement.

Synonyms

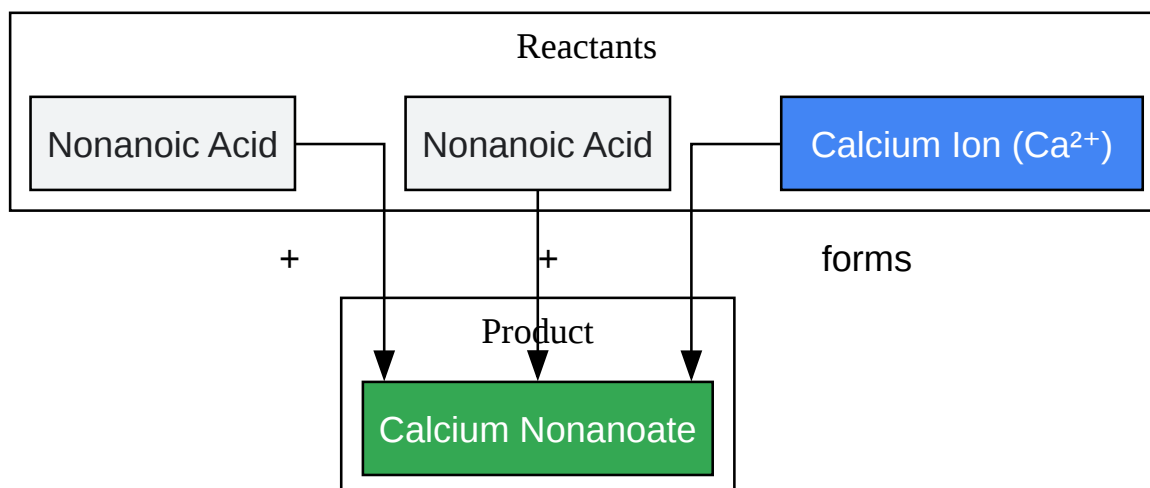
Calcium nonanoate is known by several synonyms, which are often based on its constituent parts: the calcium ion and nonanoic acid (also known as pelargonic acid). Understanding these synonyms is vital for comprehensive literature and database searches.

Synonym Category	Synonym
IUPAC Name	calcium nonan-1-oate[1]
Common Name	Calcium nonanoate[1][2]
Systematic Names	Calcium dinonanoate[1]
Nonanoic acid, calcium salt[1]	
Nonanoic acid, calcium salt (2:1)[2]	
Derived from Acid Name	CALCIUMPELARGONATE[1]
Pelargonic acid calcium salt[1]	
Other Identifiers	Einecs 249-873-1[1]

Note: Nonanoic acid itself has synonyms such as pelargonic acid, and its corresponding anion, nonanoate, is also referred to as pelargonate, nonoate, or nonylate.[3]

Chemical Structure and Formation

Calcium nonanoate is the calcium salt of nonanoic acid. It is formed by the reaction of two equivalents of nonanoic acid with one equivalent of a calcium base. The resulting structure consists of one calcium ion (Ca^{2+}) and two nonanoate anions ($\text{CH}_3(\text{CH}_2)_7\text{COO}^-$).



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*Logical relationship for the formation of **Calcium Nonanoate**.*

Disclaimer: This document focuses on the chemical identifiers of **Calcium Nonanoate**. The user's request for an in-depth technical guide, including experimental protocols and quantitative data, would necessitate a comprehensive literature review beyond the scope of this initial query.

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References

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- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
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